

An In-depth Technical Guide to *n*'-Benzoyl-2-chlorobenzohydrazide

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Compound of Interest

Compound Name: *n*'-Benzoyl-2-chlorobenzohydrazide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ***n*'-Benzoyl-2-chlorobenzohydrazide**, a chemical compound of interest in synthetic and medicinal chemistry. This document consolidates available data on its chemical properties, synthesis, and potential biological relevance, presented in a format tailored for scientific professionals.

Chemical Identity and Properties

***n*'-Benzoyl-2-chlorobenzohydrazide** is identified by the CAS Number 732-21-8.^{[1][2]} Its molecular and physical properties are summarized in the table below.

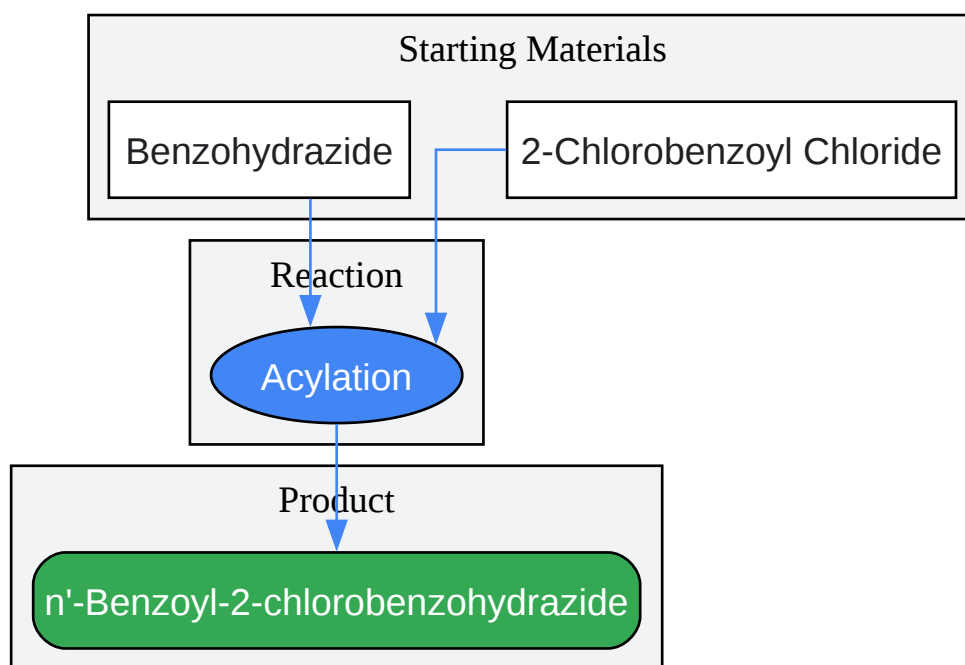
Table 1: Chemical and Physical Properties of ***n*'-Benzoyl-2-chlorobenzohydrazide**^[1]

Property	Value
Molecular Formula	C ₁₄ H ₁₁ ClN ₂ O ₂
Molecular Weight	274.70 g/mol
Density	1.308 g/cm ³
Boiling Point	523.7°C at 760 mmHg
Flash Point	270.5°C
Exact Mass	274.05100
LogP	3.19660
Index of Refraction	1.615

Synthesis of n'-Benzoyl-2-chlorobenzohydrazide

The synthesis of **n'-Benzoyl-2-chlorobenzohydrazide** typically proceeds through the acylation of a hydrazide. The logical workflow for its preparation involves the reaction between benzohydrazide and 2-chlorobenzoyl chloride.

General Synthesis Workflow



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A diagram illustrating the synthetic pathway to **n'-Benzoyl-2-chlorobenzohydrazide**.

Experimental Protocol (Proposed)

While a specific, detailed experimental protocol for **n'-Benzoyl-2-chlorobenzohydrazide** is not readily available in the cited literature, a general procedure can be inferred from the synthesis of similar acylhydrazides. The following is a proposed methodology based on standard organic chemistry practices.

Materials:

- Benzohydrazide (CAS: 613-94-5)[1]
- 2-Chlorobenzoyl chloride (CAS: 609-65-4)
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Tertiary amine base (e.g., Triethylamine, Pyridine)

Procedure:

- **Preparation:** A solution of benzohydrazide is prepared in an anhydrous aprotic solvent in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon). A tertiary amine base is added to the solution to act as an acid scavenger.
- **Reaction:** The flask is cooled in an ice bath (0°C). A solution of 2-chlorobenzoyl chloride in the same anhydrous solvent is added dropwise to the cooled benzohydrazide solution with vigorous stirring.
- **Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting materials are consumed.
- **Work-up:** Upon completion, the reaction mixture is quenched with water. The organic layer is separated, washed sequentially with a dilute acid solution (e.g., 1M HCl), a saturated sodium bicarbonate solution, and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization from a suitable solvent (e.g., ethanol, ethyl acetate) or by column chromatography to yield pure **n'-Benzoyl-2-chlorobenzohydrazide**.

Biological Activity and Potential Applications

Direct experimental data on the biological activity of **n'-Benzoyl-2-chlorobenzohydrazide** is limited in the public domain. However, the broader class of hydrazide and benzamide derivatives has been the subject of significant research, revealing a wide range of pharmacological activities.

- **Antimicrobial and Anti-inflammatory Potential:** Compounds structurally related to **n'-Benzoyl-2-chlorobenzohydrazide**, such as other benzoylhydrazide derivatives, have been investigated for their antimicrobial and anti-inflammatory properties.[3] For instance, certain amino acid-(N'-benzoyl) hydrazide derivatives have demonstrated antimicrobial activity comparable to ampicillin against *S. aureus* and *E. coli*.[4]
- **Antiprotozoal Activity:** A series of N-benzoyl-2-hydroxybenzamides have been evaluated for their activity against various protozoan parasites, including *P. falciparum*, the causative agent of malaria.[5]

- Enzyme Inhibition: The hydrazide functional group is a key structural motif in many enzyme inhibitors. It is plausible that **n'-Benzoyl-2-chlorobenzohydrazide** could be investigated for similar activities.

It is important to note that these findings on related compounds do not directly represent the activity of **n'-Benzoyl-2-chlorobenzohydrazide**. They do, however, provide a strong rationale for its inclusion in screening libraries for drug discovery and development, particularly in the areas of infectious diseases and inflammation. Further research is necessary to elucidate the specific biological profile of this compound.

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